

Application Note: Thermogravimetric Analysis of Calcium Sulfate Dihydrate Dehydration

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Compound of Interest

Compound Name: *Calcium sulfate dihydrate*

Cat. No.: *B080290*

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Introduction

Calcium sulfate dihydrate ($\text{CaSO}_4 \cdot 2\text{H}_2\text{O}$), commonly known as gypsum, is a widely used material in construction, pharmaceuticals, and various industrial applications.^{[1][2]} Its thermal behavior, particularly its dehydration, is of critical importance for these applications. Thermogravimetric analysis (TGA) is a powerful technique for characterizing the thermal stability and composition of materials by measuring the change in mass as a function of temperature.^{[3][4]} This application note details the use of TGA to study the multi-step dehydration of **calcium sulfate dihydrate**.

The dehydration of **calcium sulfate dihydrate** is a two-step process, resulting in the formation of calcium sulfate hemihydrate ($\text{CaSO}_4 \cdot 0.5\text{H}_2\text{O}$) and subsequently anhydrous calcium sulfate (CaSO_4).^{[2][5][6][7]} These transitions are associated with distinct mass losses that can be precisely quantified using TGA.

Dehydration Pathway

The overall dehydration process can be summarized by the following reactions:

- Step 1: Dehydration to Hemihydrate (Bassanite) $\text{CaSO}_4 \cdot 2\text{H}_2\text{O} \rightarrow \text{CaSO}_4 \cdot 0.5\text{H}_2\text{O} + 1.5\text{H}_2\text{O}$
- Step 2: Dehydration to Anhydrite $\text{CaSO}_4 \cdot 0.5\text{H}_2\text{O} \rightarrow \text{CaSO}_4 + 0.5\text{H}_2\text{O}$

The temperature at which these dehydration steps occur can be influenced by experimental conditions such as heating rate and the partial pressure of water vapor in the surrounding atmosphere.[\[6\]](#)[\[8\]](#)[\[9\]](#)

Experimental Data

The following table summarizes the typical temperature ranges and corresponding weight losses observed during the TGA analysis of **calcium sulfate dihydrate** dehydration.

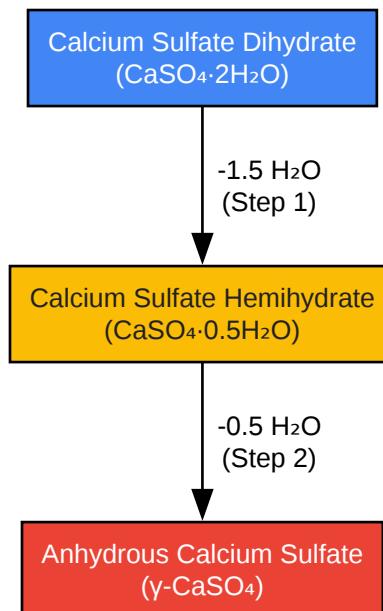
Dehydration Step	Temperature Range (°C)	Theoretical Weight Loss (%)	Observed Weight Loss (%)
CaSO ₄ ·2H ₂ O → CaSO ₄ ·0.5H ₂ O (First Step)	85 - 200	15.69	~15.7
CaSO ₄ ·0.5H ₂ O → CaSO ₄ (Second Step)	200 - 250	5.23	~5.2
Overall: CaSO ₄ ·2H ₂ O → CaSO ₄	85 - 250	20.92	~20.9

Note: The observed temperature ranges and weight losses can vary slightly depending on the specific experimental conditions.[\[7\]](#)[\[8\]](#)[\[10\]](#)

Visualizing the Dehydration Pathway

The sequential nature of the dehydration can be represented as a signaling pathway.

Dehydration Pathway of Calcium Sulfate Dihydrate



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*Dehydration pathway of **calcium sulfate dihydrate**.*

Experimental Protocol: TGA of Calcium Sulfate Dihydrate

This protocol outlines the steps for performing a thermogravimetric analysis of **calcium sulfate dihydrate** to study its dehydration.

1. Instrument and Materials

- Thermogravimetric Analyzer (TGA): Capable of controlled heating and precise mass measurement.
- Sample Pans: Alumina or platinum crucibles are recommended.^[4]
- **Calcium Sulfate Dihydrate Sample:** High purity, finely ground powder.
- Purge Gas: Inert gas such as nitrogen or argon.^[11]

2. Experimental Parameters

- Sample Mass: 5-10 mg.[1][4]
- Heating Rate: 10 °C/min (a common starting point, can be varied to study kinetics).[3][12]
- Temperature Range: Ambient to 400 °C.
- Purge Gas Flow Rate: 20-50 mL/min.[4]
- Atmosphere: Inert (e.g., Nitrogen).

3. Experimental Procedure

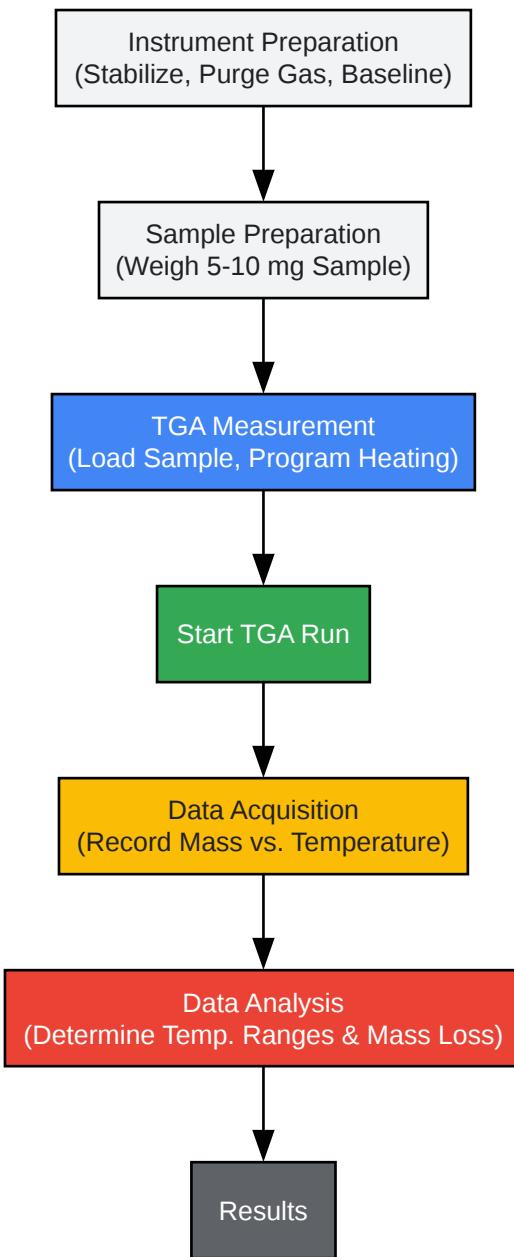
- Instrument Preparation:
 - Turn on the TGA instrument and allow it to stabilize.
 - Start the purge gas flow at the desired rate.
 - Perform a baseline (blank) run with an empty sample pan to subtract any instrumental drift.
- Sample Preparation:
 - Accurately weigh 5-10 mg of the **calcium sulfate dihydrate** sample into a tared TGA crucible.
 - Record the exact initial mass.
- TGA Measurement:
 - Place the crucible containing the sample onto the TGA balance.
 - Program the TGA with the desired temperature profile (e.g., heat from 30 °C to 400 °C at 10 °C/min).
 - Start the TGA run.
- Data Analysis:

- Record the TGA curve (mass vs. temperature).
- Determine the onset and end temperatures for each mass loss step.
- Calculate the percentage mass loss for each step.
- Compare the experimental mass losses with the theoretical values to confirm the dehydration stoichiometry.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the experimental protocol.

TGA Experimental Workflow



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